

Application Notes and Protocols for Edifenphos Analytical Standard

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Compound of Interest

Compound Name: *Edifenphos*

Cat. No.: *B052163*

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These application notes provide a detailed guide for the preparation, storage, and quality control of **Edifenphos** analytical standards. Adherence to these protocols is crucial for ensuring the accuracy and reliability of analytical data in research and development settings.

Introduction

Edifenphos (O-ethyl S,S-diphenyl phosphorodithioate) is an organophosphate fungicide used to control various fungal diseases in rice.^{[1][2]} Accurate quantification of **Edifenphos** in experimental and environmental samples requires a well-characterized analytical standard. These notes outline the necessary procedures for preparing and maintaining the integrity of **Edifenphos** standards.

Physicochemical Properties and Safety

A summary of the key physicochemical properties of **Edifenphos** is provided in the table below.

Property	Value	Reference
Molecular Formula	C14H15O2PS2	[1]
Molecular Weight	310.37 g/mol	[1]
CAS Number	17109-49-8	[1]
Appearance	Yellow to brown liquid with a characteristic odor.	[3]
Solubility (at 20°C)	Readily soluble in methanol, acetone, benzene, xylene, carbon tetrachloride, and dioxane. Soluble in n-hexane (20-50 g/L), dichloromethane, isopropanol, and toluene (200 g/L). Sparingly soluble in heptane. Water solubility is 56 mg/L.	[1]
Stability	Stable in neutral media. Hydrolyzes in strong acids and alkalis. Degradable in the presence of light. At 25°C, the half-life is 19 days at pH 7 and 2 days at pH 9.	[1][4]

Safety Precautions: **Edifenphos** is moderately toxic to mammals and is a neurotoxin.[1][2] Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, in a well-ventilated fume hood.

Preparation of Analytical Standard Solutions

The following protocol describes the preparation of a primary stock solution and subsequent working standards.

Materials and Equipment

- **Edifenphos** analytical standard (neat, purity ≥97%)

- Class A volumetric flasks
- Calibrated analytical balance
- Gastight syringes or calibrated micropipettes
- High-purity solvents (e.g., acetonitrile, methanol, toluene)[1][5][6]
- Amber glass vials with PTFE-lined caps

Protocol for Preparation of Stock Solution (e.g., 1000 µg/mL)

- **Select Solvent:** Based on solubility data, acetonitrile, methanol, or toluene are suitable solvents.[1][5][6] Acetonitrile is a common choice for chromatographic applications.
- **Weighing:** Accurately weigh approximately 10 mg of the neat **Edifenphos** analytical standard onto a calibrated analytical balance. Record the exact weight.
- **Dissolution:** Quantitatively transfer the weighed standard to a 10 mL Class A volumetric flask.
- **Dilution:** Add a small amount of the selected solvent to dissolve the standard completely. Once dissolved, bring the flask to volume with the solvent.
- **Homogenization:** Cap the flask and invert it multiple times to ensure a homogenous solution.
- **Transfer and Storage:** Transfer the stock solution to an amber glass vial with a PTFE-lined cap to protect it from light.[1][7]
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, preparation date, and expiry date.

Protocol for Preparation of Working Solutions

- **Select Concentration Levels:** Determine the required concentrations for the working standards based on the expected concentration range of the samples and the sensitivity of the analytical instrument.

- Serial Dilution: Perform serial dilutions of the stock solution using calibrated micropipettes or gastight syringes and Class A volumetric flasks.
- Solvent: Use the same solvent as the stock solution for all dilutions.
- Storage: Store working solutions in properly labeled amber glass vials.

Storage and Stability

Proper storage is critical to maintain the integrity of the **Edifenphos** analytical standards.

Solution Type	Storage Temperature	Light Protection	Container	Recommended Storage Duration	Reference
Neat Standard	2-8°C or 0-6°C	Required	Original, tightly sealed container	As per manufacturer's expiry date. Can be up to 2 years if stored correctly.	[3]
Stock Solution	2-8°C	Required (Amber Vials)	Glass with PTFE-lined cap	Up to 6-12 months (verify periodically)	[8]
Working Solutions	2-8°C	Required (Amber Vials)	Glass with PTFE-lined cap	Prepare fresh as needed or store for short periods (e.g., up to 1 month).	General laboratory practice

Note: **Edifenphos** is susceptible to degradation by light and hydrolysis in acidic or alkaline conditions.[1] Ensure solvents are neutral and solutions are protected from light.

Quality Control

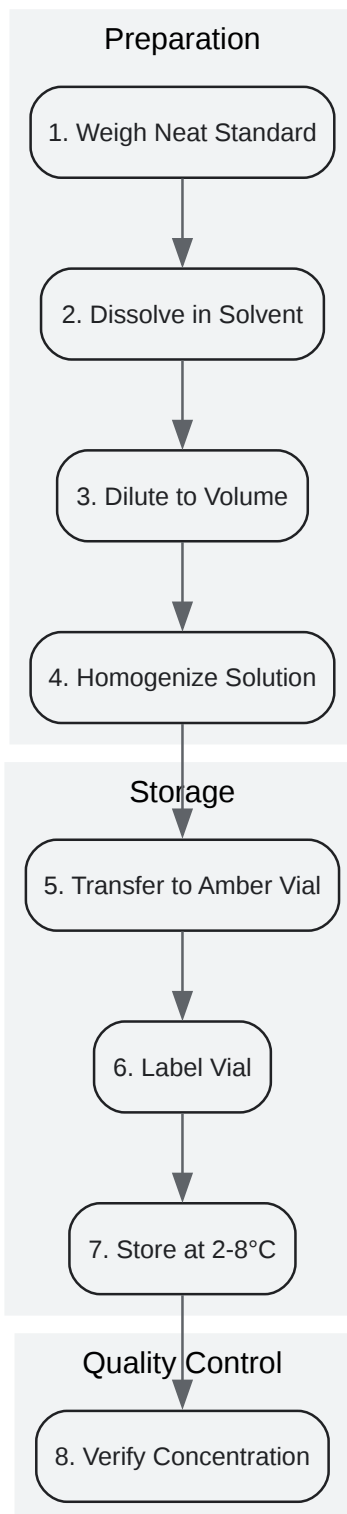
Regular quality control checks are essential to verify the concentration and purity of the prepared standards.

QC Parameter	Method	Frequency	Acceptance Criteria	Reference
Purity of Neat Standard	HPLC-UV, GC-FID	Upon receipt of new batch	≥97%	[9][10]
Concentration of Stock Solution	Chromatographic analysis against a certified reference material (CRM) or a previously validated standard.	Upon preparation and periodically (e.g., every 3-6 months)	Within ±5% of the nominal concentration.	General laboratory practice
Stability of Working Solutions	Analysis of a freshly prepared working standard against an aged one.	Before use if stored for an extended period.	Peak area response should be within ±10% of the fresh standard.	General laboratory practice

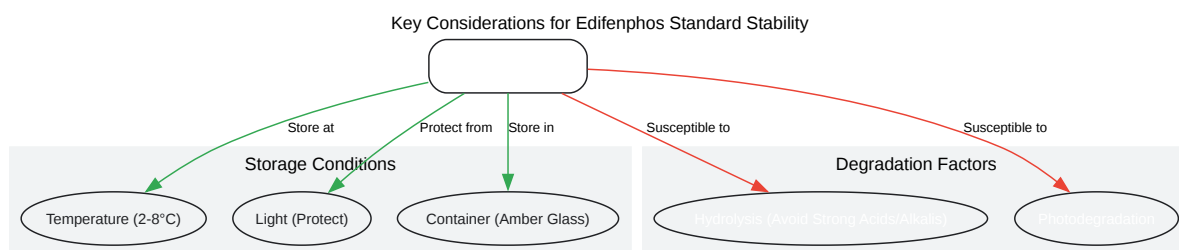
Visual Representations

Experimental Workflow for Standard Preparation

Workflow for Edifenphos Standard Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **Edifenphos** Standard Preparation

Logical Relationships for Storage and Handling



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Caption: Key Considerations for **Edifenphos** Standard Stability

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